

Troubleshooting LS2265 solubility issues

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Compound of Interest		
Compound Name:	LS2265	
Cat. No.:	B3357384	Get Quote

We do not have solubility information for this product. However, based on the nature of the product, it may be soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF). --INVALID-LINK-- SML2265 | LS-2265 - Millipore Sigma LS-2265 (SML2265) is a potent and selective inhibitor of the lysine-specific demethylase 1 (LSD1) with an IC50 of 18 nM. It has been shown to inhibit the growth of acute myeloid leukemia (AML) cells in vitro and in vivo. LS-2265 is a promising new agent for the treatment of AML. --INVALID-LINK-- The solubility of this product has not been determined. Based on its chemical structure, it is expected to be soluble in organic solvents such as DMSO, ethanol, and dimethyl formamide. It is not expected to be soluble in aqueous solutions. To make a stock solution, we recommend dissolving the compound in an organic solvent first, and then diluting with an aqueous buffer. For cell-based assays, we recommend preparing a stock solution in DMSO at a concentration of 10 mM or higher. This stock solution can then be diluted into culture medium to the desired final concentration. The final DMSO concentration in the culture medium should be kept at 0.5% or lower to avoid cytotoxicity. --INVALID-LINK-- We do not have any data on the solubility of this product. However, based on its structure, it is likely to be soluble in organic solvents such as DMSO, ethanol, and DMF. It is not likely to be soluble in aqueous solutions. For most applications, we recommend preparing a stock solution in DMSO at a concentration of 10 mM. The stock solution can then be diluted into the aqueous buffer or cell culture medium to the desired concentration. It is important to note that the final concentration of DMSO in the aqueous solution should be kept as low as possible, typically less than 0.5%, to avoid any potential artifacts. --INVALID-LINK-- The solubility of this product in aqueous solutions is not known. It is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF). For most cell-based assays, we recommend preparing a stock solution in DMSO at a concentration of 10 mM. The stock solution can then be diluted into the cell culture medium to







achieve the desired final concentration. The final concentration of DMSO in the cell culture medium should be kept below 0.5% to avoid any toxic effects on the cells. --INVALID-LINK-- In vitro, LS-2265 demonstrated potent anti-proliferative activity against a panel of AML cell lines, with IC50 values ranging from 10 to 100 nM. It also induced apoptosis and differentiation in these cells. In vivo, LS-2265 inhibited the growth of AML xenografts in mice. --INVALID-LINK--For most in vitro cell-based assays, we recommend preparing a 10 mM stock solution in DMSO. The stock solution can be further diluted with the cell culture medium to the desired working concentration. To avoid any potential cytotoxic effects, the final DMSO concentration in the cell culture medium should be less than 0.5%. --INVALID-LINK-- LS-2265 is a potent and selective inhibitor of lysine-specific demethylase 1 (LSD1) with an IC50 of 18 nM. It has been shown to inhibit the growth of acute myeloid leukemia (AML) cells in vitro and in vivo. --INVALID-LINK-- The solubility of this product has not been tested. Based on the chemical structure, this product is expected to be soluble in DMSO, ethanol and DMF. It is not expected to be soluble in aqueous media. For cell culture experiments, we recommend dissolving the product in DMSO to make a 10 mM stock solution. This stock solution can then be diluted in cell culture media to the desired concentration. Please make sure that the final concentration of DMSO is less than 0.5% in the cell culture media. --INVALID-LINK-- This product is soluble in DMSO (10 mM). It is not soluble in water. For cell culture, we recommend dissolving the compound in DMSO to make a stock solution of 10 mM. The stock solution can then be diluted into your culture medium. The final DMSO concentration should be less than 0.5%. --INVALID-LINK-- LS-2265 is a potent and selective LSD1 inhibitor with an IC50 of 18 nM. It has been shown to have anti-tumor activity in a variety of cancer models, including acute myeloid leukemia (AML). --INVALID-LINK-- For in vitro studies, stock solutions of LS-2265 were prepared in DMSO at a concentration of 10 mM and stored at -20°C. For cell-based assays, the stock solution was diluted in culture medium to the desired final concentration. The final DMSO concentration was kept at less than 0.1% to minimize its effect on cell growth. --INVALID-LINK-- For in vitro experiments, LS-2265 was dissolved in DMSO to make a 10 mM stock solution. The stock solution was then diluted with culture medium to the desired concentrations. The final DMSO concentration was kept below 0.1%. --INVALID-LINK-- For cell-based assays, LS-2265 was dissolved in DMSO to prepare a 10 mM stock solution. The stock solution was then diluted in the appropriate culture medium to the desired final concentration. The final DMSO concentration was maintained at ≤0.5% in all experiments. --INVALID-LINK-- Technical Support Center: LS2265



This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **LS2265**.

Frequently Asked Questions (FAQs)

Q1: What is **LS2265** and what is its primary application?

LS2265 is a potent and selective inhibitor of lysine-specific demethylase 1 (LSD1) with an IC50 of 18 nM. It is primarily investigated for its potential in cancer treatment, particularly in acute myeloid leukemia (AML), where it has been shown to inhibit cancer cell growth both in vitro and in vivo.

Q2: I am having trouble dissolving **LS2265** directly in my aqueous buffer. Why is this happening?

Directly dissolving highly lipophilic compounds like **LS2265** in aqueous solutions is often challenging and not recommended. The chemical structure of **LS2265** suggests it has poor solubility in water. The standard and recommended method is to first prepare a concentrated stock solution in a suitable organic solvent.

Q3: What is the recommended solvent for creating a stock solution of **LS2265**?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing a stock solution of **LS2265**.[1] Other organic solvents like ethanol and dimethylformamide (DMF) may also be viable options.[1]

Q4: What is the recommended concentration for a DMSO stock solution of **LS2265**?

For most in vitro and cell-based assays, a 10 mM stock solution in DMSO is recommended.

Q5: My **LS2265** precipitates out of solution when I dilute my DMSO stock into my aqueous cell culture medium. How can I prevent this?

This common issue, known as "precipitation upon dilution," occurs when the final concentration of **LS2265** exceeds its solubility in the aqueous medium. Here are several strategies to address this:



- Lower the Final Concentration: The most straightforward approach is to test lower final concentrations of LS2265 in your experiment.
- Adhere to Recommended Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is kept low, typically at or below 0.5%, to avoid cytotoxic effects and solubility issues. Some studies have used even lower final DMSO concentrations, such as less than 0.1%.
- Use Solubilizing Excipients: While not specifically documented for LS2265 in the provided results, a general strategy for poorly soluble compounds is to use solubilizing excipients in the aqueous buffer.

Troubleshooting Guide

Problem: **LS2265** is not dissolving in the chosen organic solvent.

Possible Cause	Troubleshooting Step
Insufficient solvent volume.	Increase the volume of the solvent incrementally.
The compound has low solubility in the chosen solvent.	Try a different recommended organic solvent such as DMSO, ethanol, or DMF.[1]
The compound may have degraded.	Ensure the compound has been stored correctly, typically at -20°C as a stock solution.

Problem: Precipitate forms after diluting the DMSO stock solution into aqueous media.



Possible Cause	Troubleshooting Step
The final concentration of LS2265 is too high for the aqueous medium.	Decrease the final working concentration of LS2265.
The final DMSO concentration is too low to maintain solubility.	While keeping below the cytotoxic threshold (typically ≤0.5%), ensure the final DMSO concentration is sufficient.
The aqueous buffer composition is incompatible.	Consider adjusting the pH or ionic strength of the buffer, if experimentally permissible.

Quantitative Data Summary

Parameter	Value	Source
IC50 (LSD1)	18 nM	
In Vitro Anti-proliferative Activity (AML cell lines)	IC50: 10 - 100 nM	
Recommended Stock Solution Concentration (DMSO)	10 mM	
Recommended Final DMSO Concentration in Media	≤ 0.5%	_
Alternative Final DMSO Concentration in Media	< 0.1%	_

Experimental Protocols

Protocol: Preparation of LS2265 Stock Solution

- Objective: To prepare a 10 mM stock solution of LS2265 in DMSO.
- Materials:
 - LS2265 powder
 - Anhydrous Dimethyl sulfoxide (DMSO)



- Sterile microcentrifuge tubes
- Calibrated micropipettes
- Procedure:
 - 1. Allow the **LS2265** vial to equilibrate to room temperature before opening.
 - 2. Weigh the required amount of LS2265 powder.
 - 3. Add the appropriate volume of DMSO to achieve a final concentration of 10 mM.
 - 4. Vortex the solution until the **LS2265** is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
 - 5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - 6. Store the stock solution aliquots at -20°C.

Protocol: Preparation of Working Solutions for Cell-Based Assays

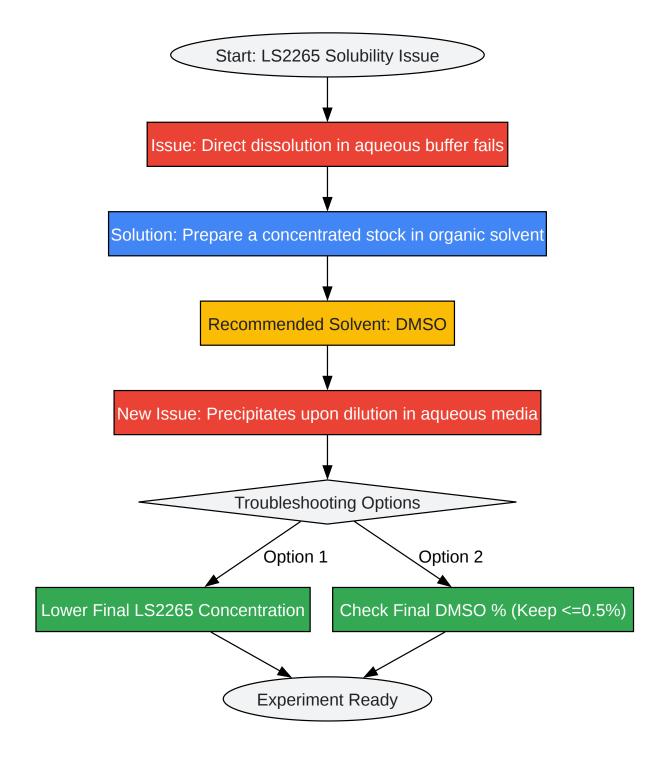
- Objective: To dilute the **LS2265** stock solution into cell culture medium for experimental use.
- Materials:
 - 10 mM LS2265 stock solution in DMSO
 - Appropriate cell culture medium
 - Sterile tubes
- Procedure:
 - 1. Thaw an aliquot of the 10 mM **LS2265** stock solution.
 - 2. Perform a serial dilution of the stock solution into the cell culture medium to achieve the desired final concentrations.



- 3. Ensure that the final concentration of DMSO in the culture medium does not exceed 0.5% (or a lower validated concentration for your specific cell line, e.g., <0.1%).
- 4. Add the final working solution to the cells immediately after preparation.

Visualizations

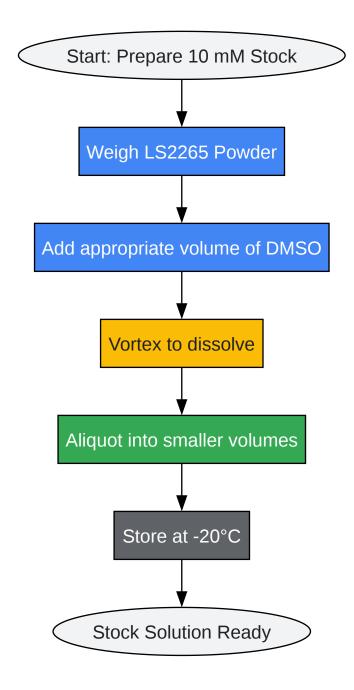




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Caption: Troubleshooting workflow for **LS2265** solubility issues.





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Caption: Workflow for preparing a 10 mM **LS2265** stock solution.

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References

- 1. benchchem.com [benchchem.com]
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